

# In-Depth Technical Guide: C.I. Acid Yellow 42 (CAS: 6375-55-9)

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Compound of Interest		
Compound Name:	C.I. Acid yellow 42	
Cat. No.:	B12374769	Get Quote

For Researchers, Scientists, and Drug Development Professionals

#### **Executive Summary**

**C.I. Acid Yellow 42**, identified by the CAS number 6375-55-9, is a disodium salt of a double azo dye. Primarily utilized as a colorant in the textile and leather industries, its chemical structure and properties are well-documented. This guide provides a comprehensive overview of its physicochemical characteristics, synthesis, and available safety and toxicological data. It is important to note that while this document consolidates the existing technical information, there is a significant lack of published research on the specific biological activities, mechanisms of action, and potential therapeutic applications of **C.I. Acid Yellow 42** relevant to drug development. The information presented herein is intended to serve as a foundational resource for scientific professionals.

#### **Physicochemical Properties**

**C.I. Acid Yellow 42** is a bright yellow powder with good solubility in water. Its chemical stability is notable, with its color remaining unchanged in the presence of concentrated hydrochloric acid and sodium hydroxide.

Table 1: Chemical and Physical Properties of C.I. Acid Yellow 42

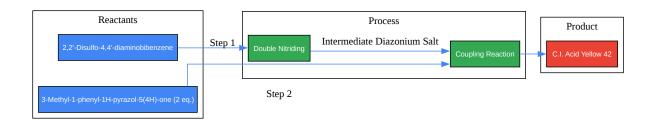


Property	Value	Reference
CAS Number	6375-55-9	
Molecular Formula	C32H24N8Na2O8S2	•
Molecular Weight	758.69 g/mol	•
Appearance	Bright yellow powder	•
Water Solubility	Soluble	•
Ethanol Solubility	Soluble (lemon yellow solution)	•
Acetone Solubility	Slightly soluble	
Behavior in Concentrated Sulfuric Acid	Lemon yellow, color unchanged upon dilution	_
Color Change with Metal Ions	Copper: Slightly reddish-dark; Iron: Dark green; Chromium: Unchanged	-

#### **Synthesis**

The synthesis of **C.I. Acid Yellow 42** involves a two-step process: the double nitriding of 2,2'-disulfo-4,4'-diaminobibenzene, followed by the coupling of the resulting diazonium salt with two equivalents of 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one.

#### **Synthesis Workflow**





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Caption: Synthesis workflow of C.I. Acid Yellow 42.

#### **Toxicological and Safety Data**

The available toxicological information for **C.I. Acid Yellow 42** is limited and primarily derived from Material Safety Data Sheets (MSDS). It is indicated to be harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract. While mutagenicity data has been reported, it is not listed as a carcinogen by major regulatory agencies such as ACGIH, IARC, NIOSH, NTP, or OSHA.

Table 2: Summary of Toxicological and Safety Information

Aspect	Information	Reference
Acute Toxicity	Harmful if swallowed. May cause gastrointestinal irritation.	
Irritation	May cause irritation to eyes, skin, and respiratory tract.	_
Mutagenicity	Mutagenicity data has been reported.	_
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.	

#### **Biological Activity and Signaling Pathways**

A comprehensive search of the scientific literature did not yield any specific studies on the biological activity, mechanism of action, or effects on signaling pathways of **C.I. Acid Yellow 42** in a context relevant to drug development or biomedical research. The existing information is focused on its properties and applications as a dye. There is no evidence to suggest its involvement in any specific biological signaling pathways.

### **Experimental Protocols**



Consistent with the lack of research on its biological activity, no detailed experimental protocols for the investigation of **C.I. Acid Yellow 42** in a biomedical context were found in the public domain. Research into its potential biological effects would require the development of novel experimental designs.

#### **Industrial Applications**

The primary application of **C.I. Acid Yellow 42** is in the dyeing of wool, silk, and polyamide fibers. It is also used for direct printing on these materials and for coloring leather.

#### Conclusion

C.I. Acid Yellow 42 is a well-characterized azo dye with established physicochemical properties and a clear synthesis route. While its industrial applications are well-defined, there is a significant gap in the scientific literature regarding its biological effects. For researchers and professionals in drug development, this compound represents a largely unexplored chemical entity. The available toxicological data suggests a need for caution in handling, but a full assessment of its biological potential, whether for therapeutic or toxicological purposes, would necessitate extensive further research, including in vitro and in vivo studies to elucidate any potential mechanisms of action and biological targets.

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